

# Safe Disposal of 2,3-Dibromopropylazanium Bromide: A Procedural Guide

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## Compound of Interest

Compound Name: 2,3-Dibromopropylazanium;bromide

Cat. No.: B1203817

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For Immediate Reference: Do Not Dispose of 2,3-Dibromopropylazanium Bromide Down the Drain. This compound is classified as strongly hazardous to water and requires professional disposal. This guide provides detailed procedures for the safe handling, segregation, and packaging of 2,3-Dibromopropylazanium bromide for collection by a certified hazardous waste management service.

## Essential Safety and Hazard Information

2,3-Dibromopropylazanium bromide, also known as 2,3-Dibromopropan-1-amine hydrobromide, is a solid organic compound that presents multiple hazards. All personnel handling this substance must be familiar with its properties and the associated risks.

### Hazard Classifications:

- Skin Irritant (Category 2): Causes skin irritation upon contact.[\[1\]](#)
- Eye Irritant (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[\[1\]](#)
- Water Hazard Class 3 (WGK 3): Strongly hazardous to water, indicating a high potential for environmental damage if released into aquatic ecosystems.[\[1\]](#)

Due to its hazardous nature, in-laboratory neutralization or disposal is not recommended. The procedures outlined below are for the safe preparation of this chemical for removal by a professional hazardous waste disposal service.

## Quantitative Data Summary

The following table summarizes the key identifiers and physical properties of 2,3-Dibromopropylazanium bromide.

Property	Value
Chemical Name	2,3-Dibromopropylazanium;bromide
Synonym(s)	2,3-Dibromopropan-1-amine hydrobromide[2]
CAS Number	6963-32-2[1]
Molecular Formula	$C_3H_8Br_3N$ [1]
Molecular Weight	297.81 g/mol [1]
Physical State	Solid[1]

## Personal Protective Equipment (PPE) Requirements

Strict adherence to PPE protocols is mandatory when handling 2,3-Dibromopropylazanium bromide to prevent exposure.

- **Eye and Face Protection:** Chemical safety goggles are required at a minimum. For procedures with a risk of splashing or dust generation, a face shield worn over safety goggles is essential.[3][4]
- **Hand Protection:** Use chemical-resistant gloves. Given that this is a corrosive solid, butyl rubber or nitrile gloves are recommended. If gloves become contaminated, they must be removed immediately and replaced.[3][5]
- **Body Protection:** A lab coat is required. For handling larger quantities or when there is a significant risk of contamination, a chemical-resistant apron should be worn over the lab coat.[4][6]

- Respiratory Protection: All handling of the solid compound that may generate dust must be conducted in a certified chemical fume hood to avoid inhalation of airborne particles.[3][7]

## Experimental Protocol: Segregation and Packaging for Disposal

The following step-by-step procedure details the safe and compliant method for preparing 2,3-Dibromopropylazanium bromide for professional disposal. No experimental protocol for the in-lab neutralization of this compound is provided, as no validated methods were found in the literature, and such attempts could lead to the generation of unknown and potentially more hazardous byproducts.

Objective: To safely segregate and package pure, unused 2,3-Dibromopropylazanium bromide and any contaminated materials for disposal.

Materials:

- Container of 2,3-Dibromopropylazanium bromide waste (solid)
- Contaminated materials (e.g., gloves, weigh boats, paper towels)
- Hazardous waste container (leak-proof, with a secure lid, compatible with halogenated organic compounds)
- Hazardous waste labels/tags (as provided by your institution's Environmental Health and Safety department)
- Permanent marker
- Secondary containment bin

Procedure:

- Work Area Preparation:
  - Ensure all work is performed within a certified chemical fume hood.

- Confirm that an emergency eyewash station and safety shower are accessible and unobstructed.<sup>[3]</sup>
- Have a spill kit for corrosive solids readily available.
- Waste Segregation:
  - Crucially, do not mix halogenated organic waste with non-halogenated waste.<sup>[8][9][10]</sup> 2,3-Dibromopropylazanium bromide is a halogenated compound.
  - Collect all solid waste contaminated with this compound, including gloves, pipette tips, and absorbent paper, in a designated container.
- Containerizing Solid Waste:
  - Carefully place the original container of unused or waste 2,3-Dibromopropylazanium bromide into the designated hazardous waste container.
  - If transferring the solid, use appropriate tools (e.g., a chemically resistant spatula) to avoid generating dust.
  - Add any solid materials contaminated with the compound (e.g., weigh boats, contaminated paper towels) to the same hazardous waste container.
- Labeling the Waste Container:
  - As soon as the first item of waste is added, affix a hazardous waste label to the container.
  - Using a permanent marker, clearly write the full chemical name: "2,3-Dibromopropylazanium bromide" and its CAS number: "6963-32-2".
  - Indicate that it is a "Halogenated Organic Solid Waste".
  - List all contents of the container.
  - Mark the appropriate hazard warnings (e.g., "Irritant," "Corrosive").
  - Fill in the date and your laboratory/contact information as required by your institution.

- Secure Storage:
  - Securely close the lid of the hazardous waste container.
  - Wipe the exterior of the container to remove any external contamination.
  - Place the sealed and labeled container in a designated secondary containment bin in your laboratory's satellite accumulation area.
  - Store the container away from incompatible materials, particularly strong oxidizing agents.  
[\[11\]](#)
- Arranging for Disposal:
  - Follow your institution's specific procedures to request a pickup of the hazardous waste by the Environmental Health and Safety department or their designated contractor.

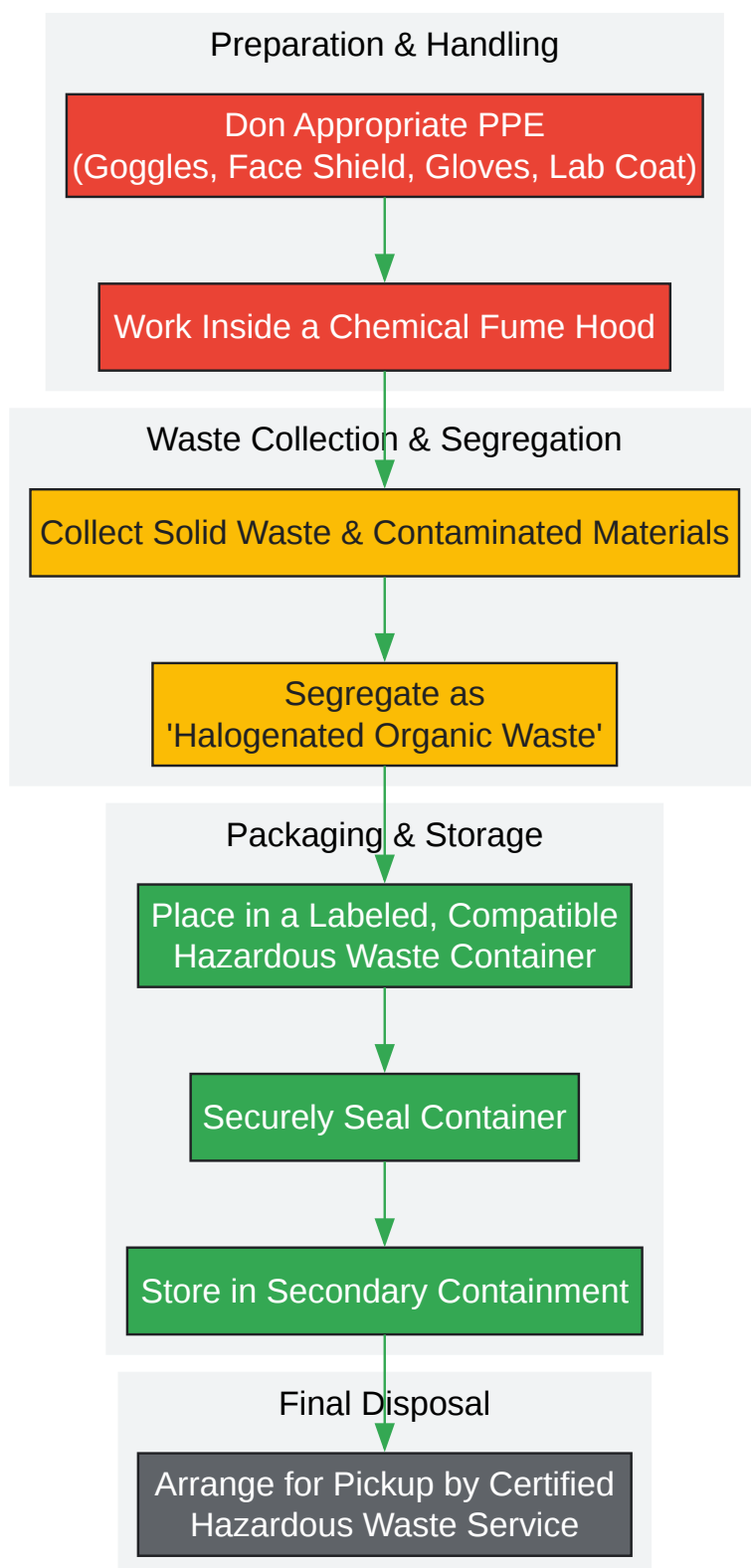
## Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. If irritation persists, seek medical attention.[\[3\]](#)
- Inhalation: Move the affected person to fresh air. If they are not breathing, provide artificial respiration. Seek immediate medical attention.[\[11\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[12\]](#)[\[13\]](#)
- Spill: For small spills within a chemical fume hood, use absorbent pads from a spill kit to contain and collect the material. Place the used absorbent pads in a sealed bag or container, label it as hazardous waste, and dispose of it according to the procedure above. For larger spills, evacuate the area and contact your institution's emergency response team.[\[5\]](#)[\[8\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of 2,3-Dibromopropylazanium bromide.



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Caption: Disposal workflow for 2,3-Dibromopropylazanium bromide.

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